

Application Notes & Protocols for the Quantification of Ledipasvir in Plasma

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Compound of Interest

Compound Name: *Ledipasvir*

Cat. No.: *B612246*

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These application notes provide detailed methodologies for the quantitative analysis of **Ledipasvir** (LDV) in plasma, a critical process for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessments. The protocols outlined below are intended for researchers, scientists, and professionals in drug development, summarizing key analytical techniques such as High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and High-Performance Thin-Layer Chromatography (HPTLC).

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the quantification of **Ledipasvir** in plasma due to its robustness and accuracy.^[1] Reversed-phase HPLC (RP-HPLC) is the most common approach.^{[1][2]}

Experimental Protocol: RP-HPLC with UV Detection

This protocol outlines a typical method for determining **Ledipasvir** concentrations in human plasma.

a) Sample Preparation: Protein Precipitation^[2]

- Transfer 500 µL of human plasma into a centrifuge tube.
- Add a suitable internal standard (IS).

- Add 1 mL of a precipitating agent, such as acetonitrile or a methanol/acetonitrile mixture.[\[2\]](#)
[\[3\]](#)
- Vortex the mixture for 1-2 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge the sample at high speed (e.g., 3500-4000 rpm) for 5-10 minutes to pellet the precipitated proteins.[\[4\]](#)
- Carefully collect the supernatant and inject a portion into the HPLC system.

b) Chromatographic Conditions

- Column: C18 column (e.g., 250 mm × 4.6 mm, 5 µm particle size).[\[1\]](#)[\[2\]](#)
- Mobile Phase: A mixture of an organic solvent and an aqueous buffer. Common compositions include:
 - Acetonitrile and water (e.g., 60:40 v/v).[\[1\]](#)
 - Methanol and water (e.g., 60:40 v/v).[\[5\]](#)
 - Methanol and a buffer like phosphate buffer (e.g., 70:30 v/v, pH 3.5).[\[1\]](#)
- Flow Rate: Typically maintained at 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Detection: UV or Photodiode Array (PDA) detector at a wavelength between 248 nm and 330 nm.[\[1\]](#)[\[6\]](#)
- Injection Volume: 25 µL.[\[4\]](#)
- Column Temperature: Ambient (e.g., 25°C).[\[4\]](#)
- Retention Time: Expected between 4.6 and 7.4 minutes, depending on the specific conditions.[\[2\]](#)[\[6\]](#)

Workflow for Ledipasvir Quantification by HPLC

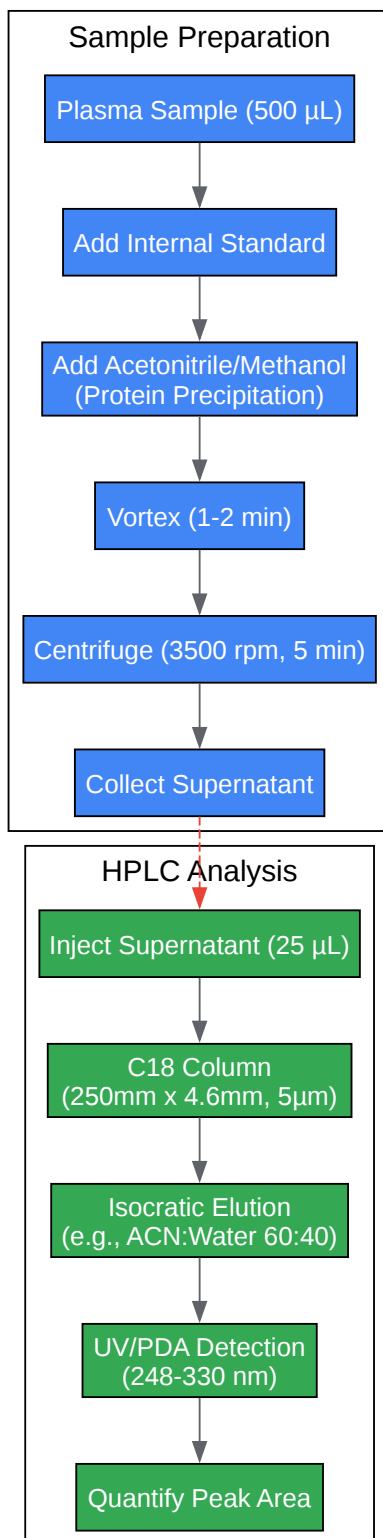
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Fig 1. General workflow for sample preparation and HPLC analysis.

Ultra-Performance Liquid Chromatography (UPLC)

UPLC offers faster analysis times and higher resolution compared to conventional HPLC by using columns with smaller particle sizes (e.g., 1.7 μm).^{[1][7]} This makes it highly suitable for pharmacokinetic studies.^[7]

Experimental Protocol: UPLC-MS/MS

This protocol describes a highly sensitive method combining UPLC with tandem mass spectrometry.

a) Sample Preparation: Protein Precipitation

- To a 100 μL plasma sample, add an internal standard (**Ledipasvir** is sometimes used as an IS for other analytes).^[3]
- Add 300 μL of acetonitrile to precipitate plasma proteins.^[3]
- Vortex the mixture thoroughly.
- Centrifuge at high speed to pellet the proteins.
- Transfer the supernatant for injection into the UPLC-MS/MS system.

b) UPLC Conditions

- Column: Acquity UPLC BEH C18 (e.g., 100 mm x 2.1 mm, 1.7 μm).^{[1][3]}
- Mobile Phase: A gradient or isocratic mixture, often consisting of:
 - Acetonitrile and a buffer (e.g., 70:30 ratio).^[1]
 - Acetonitrile and 0.1% formic acid in water.^{[3][7]}
- Flow Rate: Approximately 0.3 mL/min.^[1]
- Run Time: Can be as short as 1.5-2.8 minutes.^{[3][8]}

c) Mass Spectrometry Conditions

- Ionization Mode: Electrospray Ionization in positive mode (ESI+).[7][8]
- Detection: Multiple Reaction Monitoring (MRM).
- MRM Transition for **Ledipasvir**: Precursor ion m/z 889.2-889.8 → Product ion m/z 130.1 or 244.1.[7][9]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for bioanalytical studies requiring high sensitivity and specificity, allowing for the detection of trace amounts of **Ledipasvir** in plasma.[1][7]

Experimental Protocol: LC-MS/MS

This protocol provides a method for the simultaneous determination of **Ledipasvir** and other antiviral agents.

a) Sample Preparation: Liquid-Liquid Extraction (LLE)[8][10]

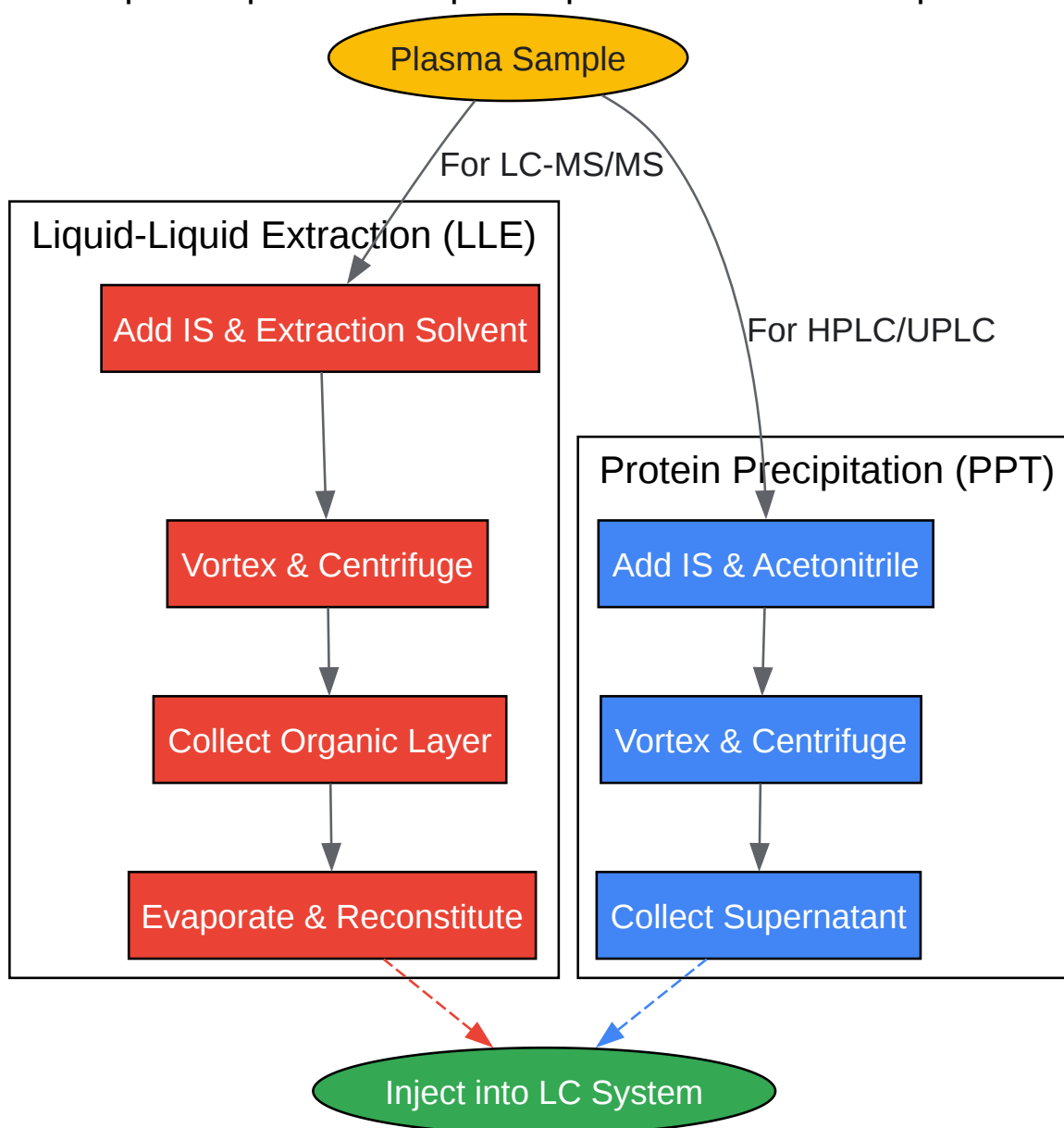
- Take a 500 µL aliquot of human plasma.
- Add 50 µL of an internal standard working solution (e.g., Daclatasvir, 3000 ng/mL).[9]
- Add an extraction solvent (e.g., ethyl acetate).
- Vortex for 1-2 minutes.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase and inject it into the LC-MS/MS system.

b) Chromatographic and Mass Spectrometric Conditions

- Column: C18 Zorbax Eclipse Plus (e.g., 100 x 4.6 mm, 5 µm).[8][10]

- Mobile Phase: An isocratic mixture of 10 mM ammonium acetate (pH 4.0), acetonitrile, and 0.1% methanolic formic acid (e.g., 12:25:63 v/v/v).^{[8][10]}
- Flow Rate: 0.55 mL/min.^[9]
- Ionization Mode: ESI positive mode.^[9]
- MRM Transition: m/z 889.8 → 130.1 for **Ledipasvir**.^[9]

Sample Preparation: Liquid-Liquid vs. Protein Precipitation



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Fig 2. Comparison of common sample preparation workflows.

High-Performance Thin-Layer Chromatography (HPTLC)

HPTLC is a cost-effective and rapid method suitable for the quantification of **Ledipasvir**, particularly in stability studies and routine analysis.^{[1][7]}

Experimental Protocol: HPTLC-Densitometry

a) Sample Preparation: Liquid-Liquid Extraction^[11]

- Extract **Ledipasvir** from plasma using a suitable organic solvent.
- Concentrate the resulting extract before application to the HPTLC plate.

b) HPTLC Conditions

- Stationary Phase: HPTLC silica gel 60 F254 aluminum plates.^[11]
- Mobile Phase: A mixture of ethyl acetate and glacial acetic acid (100:5, v/v).^[11] Another reported mobile phase is toluene, ethyl acetate, and methanol (5:3:2 ratio).^{[1][7]}
- Application: Apply samples as bands onto the plate.
- Detection: Densitometric scanning in absorbance mode at dual wavelengths: 327 nm for **Ledipasvir** and 265 nm for co-administered drugs like Sofosbuvir.^[11] A single wavelength of 248 nm is also used.^{[1][7]}
- R_f Value: Approximately 0.30 for **Ledipasvir**.^[11]

Quantitative Data Summary

The following tables summarize the validation parameters reported for the different analytical methods used to quantify **Ledipasvir** in plasma.

Table 1: HPLC and UPLC Methods

Parameter	HPLC Method	UPLC Method
Linearity Range	1–45 µg/mL[4][6]	1–2000 ng/mL[12]
LOD	~0.1 µg/mL (100 ng/mL)[1][7]	Not explicitly stated
LOQ	~0.3 µg/mL (300 ng/mL)[1][7]	1 ng/mL[12]
Recovery	95.42%–98.42%[6]	>85% (typical)
Precision (%RSD)	< 2%[1][7]	Within acceptable limits

| Accuracy | 98–102%[1][7] | Within acceptable limits |

Table 2: LC-MS/MS and HPTLC Methods

Parameter	LC-MS/MS Method	HPTLC Method
Linearity Range	5–2100 ng/mL[8][10]	9–144 ng/band[11]
LOD	0.5 ng/mL[1][7]	2.54 ng/band[11]
LOQ	0.1–5 ng/mL[1][7][9]	7.70 ng/band[11]
Recovery	88.93%[8][10]	95.68%–103.26%[11]
Precision (%RSD)	< 2%[7]	< 2%[1][7]

| Accuracy | 98–102%[7] | 98–102%[1][7] |

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